

Technical Guide: 3-(Methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid

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Compound of Interest

Compound Name: 3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid**, a key intermediate in organic synthesis. This document details its chemical identity, synthesis, and physical properties, tailored for professionals in research and development.

Chemical Identity and Properties

While a specific CAS Number for **3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid** is not readily available in public databases, it is systematically named as the 3-monomethyl ester of 1-Methyl-1H-pyrazole-3,5-dicarboxylic acid. The parent diacid has the CAS Number 75092-39-6.

Table 1: Chemical Identifiers of Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
1-Methyl-1H-pyrazole-3,5-dicarboxylic acid	75092-39-6	C ₆ H ₆ N ₂ O ₄	170.12
Diethyl 1-methyl-1H-pyrazole-3,5-dicarboxylate	100852-80-0	C ₁₀ H ₁₄ N ₂ O ₄	226.23

Table 2: Predicted Physicochemical Properties of **3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid**

Property	Value
Molecular Formula	C ₇ H ₈ N ₂ O ₄
Molecular Weight	184.15 g/mol
XLogP3	0.4
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	5
Rotatable Bond Count	2
Exact Mass	184.048406 g/mol
Topological Polar Surface Area	84.6 Å ²
Heavy Atom Count	13

Note: The properties in Table 2 are computationally predicted and have not been experimentally verified in the available literature.

Synthesis

The synthesis of **3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid** can be achieved through the selective hydrolysis of diethyl 1-methyl-1H-pyrazole-3,5-dicarboxylate. A detailed experimental protocol, derived from patent literature, is provided below.

Experimental Protocol: Synthesis of 3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid

This protocol is adapted from the procedure described in patent US20160237048A1.

Objective: To synthesize 3-(carbomethoxy)-1-methyl pyrazole-5-carboxylic acid via selective hydrolysis of the corresponding diethyl ester.

Materials:

- Diethyl 1-methyl-pyrazole-3,5-dicarboxylate
- Methanol (MeOH)
- Potassium hydroxide (KOH)
- 36% Concentrated hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Water (H₂O)
- Round-bottom flask
- Magnetic stirrer
- Cooling bath (ice-water)
- Rotary evaporator
- Separatory funnel
- pH meter or pH paper
- Standard laboratory glassware

Procedure:

- **Dissolution:** Dissolve diethyl 1-methyl-pyrazole-3,5-dicarboxylate in methanol in a round-bottom flask.
- **Cooling:** Cool the solution to 0°C using an ice-water bath with continuous stirring.
- **Hydrolysis:** While maintaining the temperature at 0°C, slowly add a 3.0 M solution of potassium hydroxide in methanol. The reaction progress should be monitored by Thin Layer Chromatography (TLC) using a 1:1 mixture of petroleum ether and ethyl acetate as the eluent.
- **Warming and Reaction Completion:** After the addition of the KOH solution, allow the reaction mixture to warm to 25°C and continue stirring for 10 hours, or until TLC analysis indicates the complete consumption of the starting material.
- **Solvent Removal:** Once the reaction is complete, remove the organic solvent (methanol) using a rotary evaporator.
- **Aqueous Workup:** Dissolve the resulting residue in water.
- **Acidification:** Carefully adjust the pH of the aqueous solution to 2-3 by adding 36% concentrated hydrochloric acid. This will precipitate the product.
- **Extraction:** Extract the product from the acidic aqueous solution using ethyl acetate.
- **Drying and Concentration:** Separate the organic phase, dry it over anhydrous sodium sulfate, and then evaporate the solvent to yield 3-(methoxycarbonyl)-1-methyl pyrazole-5-carboxylic acid.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid**.



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Caption: Synthesis workflow for **3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid**.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information to suggest that **3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid** has been investigated for its biological activity or its role in any specific signaling pathways. It is primarily documented as a chemical intermediate for the synthesis of more complex molecules.

Conclusion

3-(methoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid serves as a valuable synthetic intermediate. While its physicochemical properties are not extensively documented in readily accessible sources, a reliable synthesis protocol via selective hydrolysis of its diethyl ester is available. This guide provides the necessary information for researchers and scientists to synthesize and utilize this compound in their drug discovery and development endeavors. Further research is warranted to explore the potential biological activities of this and related pyrazole derivatives.

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